

A Comprehensive Guide to the Spectroscopic Analysis of Azo-Sulfonamides

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Compound of Interest

Compound Name: Azosulfamide

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This technical guide provides an in-depth exploration of the core spectroscopic techniques utilized in the characterization of azo-sulfonamide compounds. Azo-sulfonamides, a class of molecules integrating the azo ($-N=N-$) linkage with a sulfonamide ($-SO_2NH-$) functional group, are of significant interest in medicinal chemistry and materials science due to their diverse biological activities, including antibacterial, antifungal, and anticancer properties.^{[1][2][3][4]} The elucidation of their precise molecular structure through spectroscopic analysis is a critical step in understanding their mechanism of action and developing new therapeutic agents.

This document details the principles and applications of Ultraviolet-Visible (UV-Vis), Fourier-Transform Infrared (FT-IR), Nuclear Magnetic Resonance (NMR), and Mass Spectrometry (MS) in the analysis of these compounds. It also provides standardized experimental protocols and presents key quantitative data in a clear, tabular format to facilitate comparison and interpretation.

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy is a fundamental technique for studying the electronic transitions within a molecule. For azo-sulfonamides, this method is particularly useful for confirming the presence

of the extended chromophoric system created by the azo group linked to aromatic rings. The absorption of UV or visible light excites electrons from lower to higher energy molecular orbitals.

The spectra of azo-sulfonamides typically exhibit characteristic absorption bands. A high-intensity band, often observed in the UV region, can be attributed to $\pi \rightarrow \pi^*$ transitions within the aromatic rings. A second, typically less intense band in the visible region is characteristic of the $n \rightarrow \pi^*$ transition of the azo group's non-bonding electrons.^[3] The position of the maximum absorbance (λ_{max}) can be influenced by the solvent polarity and the nature of substituents on the aromatic rings. For instance, an increase in solvent polarity can lead to a bathochromic (red) shift in the absorption maxima.^[3]

Experimental Protocol: UV-Vis Spectral Analysis

- **Sample Preparation:** Prepare a dilute solution of the azo-sulfonamide compound in a suitable spectral grade solvent (e.g., ethanol, DMSO, THF) at a concentration of approximately 10^{-5} to 10^{-6} M.^{[3][5][6]}
- **Instrumentation:** Use a double-beam UV-Vis spectrophotometer.
- **Blank Measurement:** Fill a quartz cuvette with the pure solvent to be used as a reference (blank).
- **Sample Measurement:** Fill a matched quartz cuvette with the prepared sample solution.
- **Spectral Acquisition:** Scan the sample over a wavelength range of 200–800 nm.^{[2][3]}
- **Data Analysis:** Record the wavelength of maximum absorbance (λ_{max}) and the corresponding molar absorptivity (ϵ), if the concentration is known accurately.

Quantitative Data: UV-Vis Spectroscopy of Azo-Sulfonamides

Compound Class/Example	Solvent	λ_{max} (nm)	Molar Absorptivity (ϵ) ($\text{L mol}^{-1} \text{cm}^{-1}$)	Reference(s)
Azo dye derived from sulfamethoxazole and 4-methoxyphenol	-	495	Not Reported	[7][8]
Azo dyes derived from sulfadiazine	Various	388–438	Not Reported	[3]
(E)-4-((3-(tert-butyl)-2-hydroxy-5-methoxyphenyl)diazenyl)-N-(pyrimidin-2-yl)benzenesulfonamide	-	Not Reported	Not Reported	[9]
4-((8-hydroxyquinolin-5-yl)diazenyl)benzenesulfonamide (L1)	Various	pH-dependent	Not Reported	
4-hydroxy-3-methoxy-5-((4-sulfamoylphenyl)diazenyl)benzoic acid (L2)	Various	pH-dependent	Not Reported	
Azo dyes from benzoic and cinnamic acids	Various	~300-550	Not Reported	[6]

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy is an indispensable tool for identifying the functional groups present in a molecule by measuring the absorption of infrared radiation, which induces molecular vibrations (stretching and bending). In the context of azo-sulfonamides, FT-IR is used to confirm the presence of key structural motifs.

Characteristic Vibrational Frequencies:

- **-SO₂- Group:** The sulfonamide group exhibits two characteristic stretching vibrations: an asymmetric stretch typically in the range of 1320–1310 cm⁻¹ and a symmetric stretch between 1155–1143 cm⁻¹.[\[5\]](#)[\[10\]](#)
- **-N=N- Group:** The azo group stretching vibration is often observed in the region of 1435–1480 cm⁻¹.[\[5\]](#)
- **N-H Group:** The N-H stretching vibration of the sulfonamide group appears as a band in the region of 3263–3231 cm⁻¹.[\[10\]](#)
- **S-N Group:** The stretching vibration for the S-N bond can be found in the 914–895 cm⁻¹ range.[\[10\]](#)
- **Aromatic C-H:** Stretching vibrations for aromatic C-H bonds are typically observed above 3000 cm⁻¹.
- **Other Functional Groups:** The spectra will also show characteristic peaks for other functional groups present in the molecule, such as O-H (broad band around 3400 cm⁻¹) or C=O (around 1700 cm⁻¹), if applicable.[\[5\]](#)

Experimental Protocol: FT-IR Spectral Analysis

- **Sample Preparation:** The sample can be prepared as a KBr (potassium bromide) pellet. Mix a small amount of the dry azo-sulfonamide sample with finely ground KBr. Alternatively, Attenuated Total Reflectance (ATR) can be used for direct analysis of a solid sample.
- **Instrumentation:** Use an FT-IR spectrometer.

- **Background Spectrum:** Record a background spectrum of the KBr pellet or the empty ATR crystal.
- **Sample Spectrum:** Record the spectrum of the prepared sample.
- **Spectral Acquisition:** Scan the sample over the mid-infrared range, typically 4000–400 cm^{-1} .
[2]
- **Data Analysis:** Identify the characteristic absorption bands and assign them to the corresponding functional groups.

Quantitative Data: FT-IR Spectroscopy of Azo-Sulfonamides

Functional Group	Vibrational Mode	Typical Frequency Range (cm^{-1})	Reference(s)
-SO ₂ -	Asymmetric Stretching	1320–1310	[10]
-SO ₂ -	Symmetric Stretching	1155–1143	[10]
-N=N-	Stretching	1435–1480	[5]
-NH- (Sulfonamide)	Stretching	3263–3231	[10]
-NH- (Sulfonamide)	Bending	1550–1650	[5]
S-N	Stretching	914–895	[10]
O-H (Phenolic)	Stretching (Broad)	~3400	[5]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful technique for elucidating the detailed molecular structure of organic compounds. It provides information about the chemical environment, connectivity, and spatial arrangement of atoms. Both ¹H NMR and ¹³C NMR are routinely employed in the characterization of azo-sulfonamides.

- **¹H NMR:** This technique provides information about the number of different types of protons, their chemical environment, and their proximity to other protons.

- Aromatic Protons: Typically resonate in the downfield region of 6.5–8.0 ppm.[\[10\]](#) The coupling patterns can help determine the substitution pattern on the aromatic rings.
- -SO₂NH- Proton: The proton of the sulfonamide group is often observed as a singlet at a downfield chemical shift, typically between 8.78 and 12.15 ppm.[\[3\]](#)[\[10\]](#)
- Phenolic -OH Proton: If present, the phenolic hydroxyl proton can appear as a singlet at a very downfield position, sometimes as high as 14.61 ppm.[\[3\]](#)
- Aliphatic Protons: Protons on any aliphatic side chains will appear in the upfield region of the spectrum (typically 1-4 ppm).[\[3\]](#)
- ¹³C NMR: This technique provides information about the different types of carbon atoms in the molecule.
 - Aromatic Carbons: Resonate in the range of 110–160 ppm.[\[10\]](#)
 - Carbonyl Carbons: If present (e.g., in an amide or ester group), these carbons will appear further downfield, around 169 ppm.[\[10\]](#)
 - Aliphatic Carbons: Appear in the upfield region of the spectrum.

Experimental Protocol: NMR Spectral Analysis

- Sample Preparation: Dissolve 5-10 mg of the azo-sulfonamide sample in a suitable deuterated solvent (e.g., DMSO-d₆, CDCl₃) in an NMR tube.
- Instrumentation: Use a high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- ¹H NMR Acquisition: Acquire the ¹H NMR spectrum. Typical parameters include a sufficient number of scans to obtain a good signal-to-noise ratio.
- ¹³C NMR Acquisition: Acquire the ¹³C NMR spectrum. This usually requires a larger number of scans than ¹H NMR.
- Data Processing and Analysis: Process the raw data (Fourier transform, phase correction, baseline correction). Integrate the peaks in the ¹H NMR spectrum and determine the

chemical shifts (δ) in ppm relative to a reference standard (e.g., TMS). Analyze the chemical shifts and coupling constants to assign the signals to specific atoms in the molecule.

Quantitative Data: ^1H and ^{13}C NMR Spectroscopy of Azo-Sulfonamides

Atom Type	^1H Chemical Shift (δ , ppm)	^{13}C Chemical Shift (δ , ppm)	Reference(s)
Aromatic Protons	6.5–8.0	110–160	[10]
-SO ₂ NH- Proton	8.78–12.15	-	[3][10]
Phenolic -OH Proton	14.45–14.61	-	[3]
Aliphatic Protons	1.15–3.95	-	[3]
Carbonyl Carbon	-	~169	[10]
Methoxy (-OCH ₃)	~3.6	55.39–56.06	[10]

Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ions. It is used to determine the molecular weight of a compound and can provide information about its structure through fragmentation analysis. Electrospray ionization (ESI) is a common soft ionization technique used for azo-sulfonamides.

In the mass spectrum of an azo-sulfonamide, the molecular ion peak ($[\text{M}+\text{H}]^+$ in positive ion mode or $[\text{M}-\text{H}]^-$ in negative ion mode) is typically observed, confirming the molecular weight of the compound.[1] A characteristic fragmentation pathway for aromatic sulfonamides involves the loss of SO_2 (a neutral loss of 64 Da).[11] Cleavage of the azo linkage is another common fragmentation pattern that can provide valuable structural information.[12]

Experimental Protocol: Mass Spectrometric Analysis

- **Sample Preparation:** Prepare a dilute solution of the sample in a suitable solvent, such as methanol or acetonitrile, often with the addition of a small amount of acid (e.g., formic acid) or base to promote ionization.

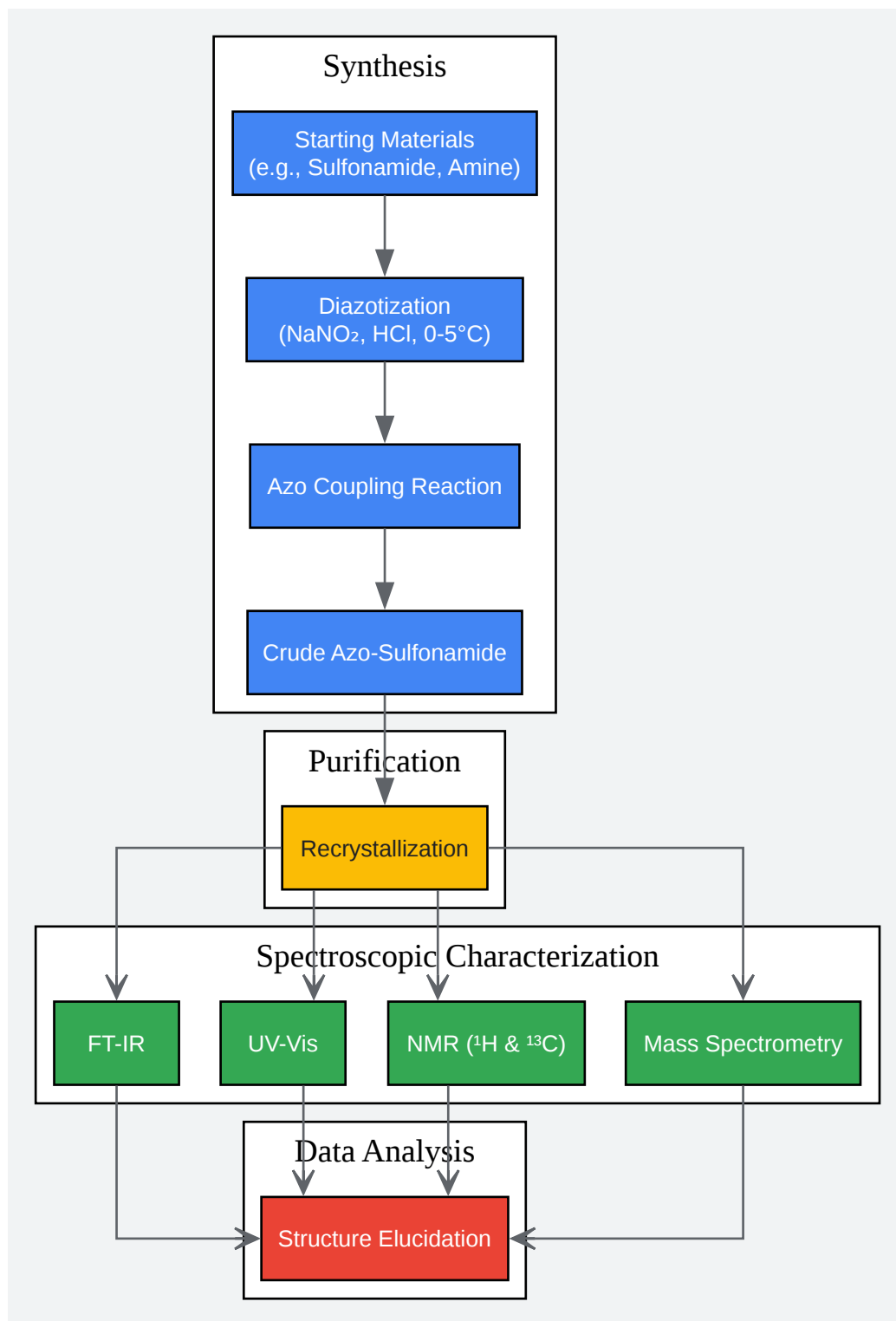
- Instrumentation: Use a mass spectrometer equipped with an appropriate ionization source (e.g., ESI).
- Infusion/Injection: Introduce the sample into the mass spectrometer, either by direct infusion or via a liquid chromatography (LC) system.
- Spectral Acquisition: Acquire the mass spectrum over a relevant m/z range.
- Data Analysis: Identify the molecular ion peak to determine the molecular weight. Analyze the fragmentation pattern to gain insights into the compound's structure.

Quantitative Data: Mass Spectrometry of Azo-Sulfonamides

Compound/Fragment	Observation	Significance	Reference(s)
Molecular Ion ($[M+H]^+$ or $[M-H]^-$)	Peak corresponding to the molecular weight of the compound plus or minus a proton.	Confirms the molecular weight of the synthesized compound.	[1]
$[M+H - SO_2]^+$	A fragment ion resulting from the neutral loss of 64 Da (SO_2).	Characteristic fragmentation of arylsulfonamides.	[11]
Cleavage of -N=N-bond	Fragmentation at the azo linkage, yielding ions corresponding to the two parts of the molecule.	Provides information about the structure of the aromatic components.	[12]

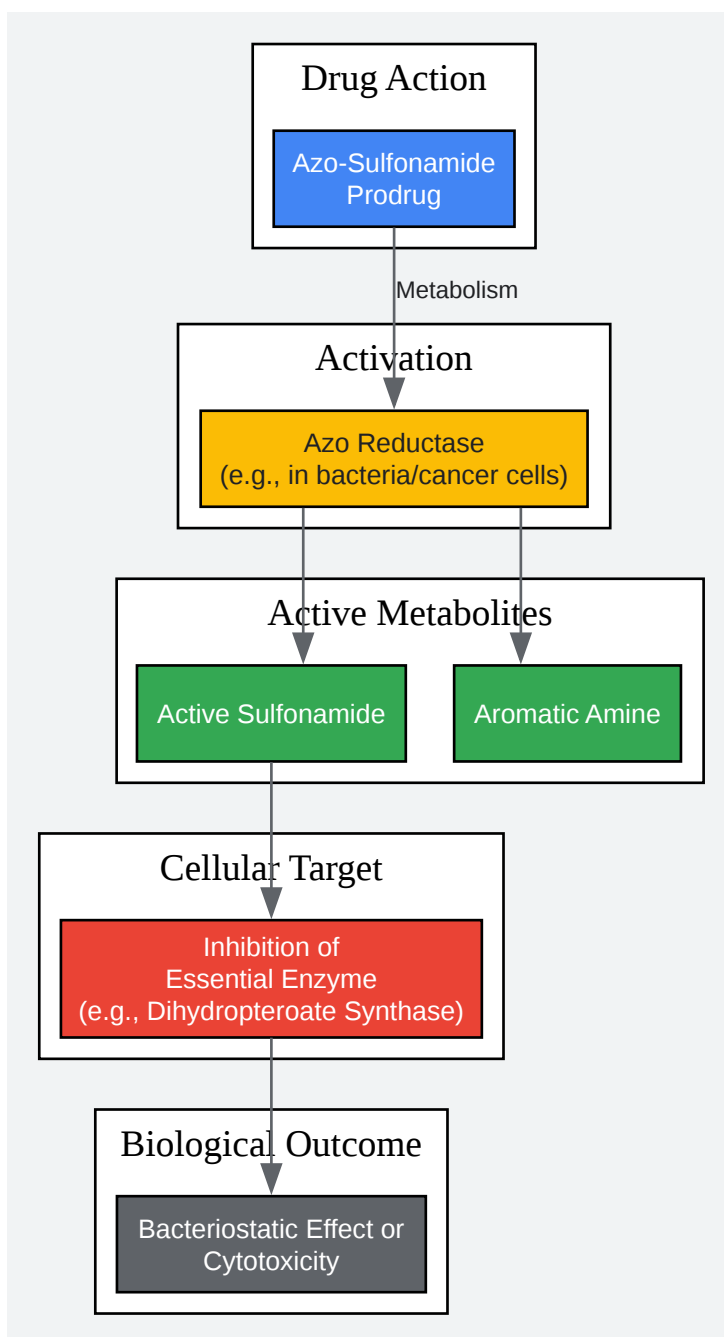
Visualizations: Workflows and Pathways

To provide a clearer understanding of the processes involved in the study of azo-sulfonamides, the following diagrams illustrate a typical experimental workflow and a generalized representation of their potential biological action.



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Caption: General workflow for the synthesis and spectroscopic characterization of azo-sulfonamides.



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Caption: Generalized pathway for the activation and action of azo-sulfonamide prodrugs.

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References

- [1. chemmethod.com \[chemmethod.com\]](#)
- [2. wjpls.org \[wjpls.org\]](#)
- [3. Synthesis, spectroscopic characterization and pharmacological studies on novel sulfamethazole based azo dyes - Journal of King Saud University - Science \[jksus.org\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. Efficient synthesis of new azo-sulfonamide derivatives and investigation of their molecular docking and cytotoxicity results - Arabian Journal of Chemistry \[arabjchem.org\]](#)
- [6. A detailed UV–Vis spectral investigation of six azo dyes derived from benzoic- and cinnamic acids: experimental and theoretical insight \[comptes-rendus.academie-sciences.fr\]](#)
- [7. mjs.uomustansiriyah.edu.iq \[mjs.uomustansiriyah.edu.iq\]](#)
- [8. mjs.uomustansiriyah.edu.iq \[mjs.uomustansiriyah.edu.iq\]](#)
- [9. researchgate.net \[researchgate.net\]](#)
- [10. rsc.org \[rsc.org\]](#)
- [11. Fragmentation of aromatic sulfonamides in electrospray ionization mass spectrometry: elimination of SO\(2\) via rearrangement - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [12. researchgate.net \[researchgate.net\]](#)
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